

Application Notes and Protocols: JC-171

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Compound of Interest

Compound Name: JC-171
Cat. No.: B8117439

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Introduction

JC-171 is a selective inhibitor of the NOD-like receptor family pyrin-domain-containing 3 (NLRP3) inflammasome. By interfering with the interaction between NLRP3 and the apoptosis-associated speck-like protein containing a CARD (ASC), **JC-171** effectively blocks the activation of the NLRP3 inflammasome. This inhibition prevents the subsequent release of pro-inflammatory cytokines, including interleukin-1 β (IL-1 β). The targeted action of **JC-171** makes it a valuable tool for investigating the role of the NLRP3 inflammasome in various inflammatory and autoimmune diseases. Notably, **JC-171** has demonstrated efficacy in delaying disease progression and reducing severity in a mouse model of multiple sclerosis, Experimental Autoimmune Encephalomyelitis (EAE).^{[1][2]}

These application notes provide detailed protocols for the preparation and storage of **JC-171** solutions, as well as its application in both in vitro and in vivo experimental settings.

Physicochemical and Storage Information

Property	Value	Reference
CAS Number	2112809-98-8	[1]
Molecular Formula	C ₁₆ H ₁₇ ClN ₂ O ₅ S	[3]
Molecular Weight	384.83 g/mol	[3]
Appearance	Solid	[3]
Purity	>98% (typical)	
Solubility	DMSO: ≥ 250 mg/mL (649.64 mM)	[1]
Storage of Solid	Short-term (days to weeks) at 0 - 4°C. Long-term (months to years) at -20°C. Store in a dry and dark environment.	[4]
Stock Solution Storage	Store in aliquots to avoid repeated freeze-thaw cycles. -20°C for up to 1 month. -80°C for up to 6 months.	[1]

Experimental Protocols

Preparation of JC-171 Stock Solution (for in vitro and in vivo use)

This protocol describes the preparation of a high-concentration stock solution of **JC-171** in Dimethyl Sulfoxide (DMSO).

Materials:

- **JC-171** powder
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials

- Vortex mixer
- Ultrasonic bath (optional)
- Calibrated pipettes

Procedure:

- Determine the required concentration and volume: Based on your experimental needs, calculate the mass of **JC-171** required. For example, to prepare 1 mL of a 100 mM stock solution:
 - $\text{Mass (g)} = 100 \text{ mmol/L} * 1 \text{ L} * 384.83 \text{ g/mol} = 38.483 \text{ g}$
 - For 1 mL, this would be 38.483 mg.
- Weigh **JC-171**: Accurately weigh the calculated amount of **JC-171** powder in a sterile microcentrifuge tube.
- Add DMSO: Add the appropriate volume of anhydrous DMSO to the tube. For a 250 mg/mL stock solution, add 1 mL of DMSO to 250 mg of **JC-171**.[\[1\]](#)
- Dissolve the compound:
 - Vortex the solution thoroughly until the powder is completely dissolved.
 - To aid dissolution, the tube can be gently warmed to 37°C and/or sonicated in an ultrasonic bath for a short period.[\[1\]](#)
 - Visually inspect the solution to ensure it is clear and free of any particulate matter.
- Aliquot and store:
 - Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This is critical to avoid degradation from repeated freeze-thaw cycles.[\[1\]](#)
 - Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[1\]](#)

In Vitro Protocol: Inhibition of IL-1 β Release in Macrophages

This protocol outlines the procedure for evaluating the inhibitory effect of **JC-171** on NLRP3 inflammasome activation in a macrophage cell line.

Materials:

- J774A.1 murine macrophage cells[1]
- Complete cell culture medium (e.g., DMEM with 10% FBS and antibiotics)
- **JC-171** stock solution (in DMSO)
- Lipopolysaccharide (LPS)
- Adenosine triphosphate (ATP)
- Phosphate-buffered saline (PBS)
- ELISA kit for mouse IL-1 β
- 96-well cell culture plates

Procedure:

- Cell Seeding: Seed J774A.1 cells in a 96-well plate at a suitable density and allow them to adhere overnight.
- **JC-171** Treatment:
 - Prepare serial dilutions of the **JC-171** stock solution in complete cell culture medium to achieve final concentrations ranging from 0 to 100 μ M.[3][5] Ensure the final DMSO concentration is consistent across all wells and does not exceed a level toxic to the cells (typically <0.5%).
 - Remove the old medium from the cells and add the medium containing the different concentrations of **JC-171**.

- Incubate the cells for 30 minutes.[3][5]
- NLRP3 Inflammasome Priming:
 - Add LPS to each well to a final concentration of 1 µg/mL.
 - Incubate for 4.5 hours.[3][5]
- NLRP3 Inflammasome Activation:
 - Add ATP to each well to induce NLRP3 activation.
- Sample Collection and Analysis:
 - Centrifuge the plate to pellet the cells.
 - Collect the cell culture supernatants.
 - Measure the concentration of IL-1β in the supernatants using a mouse IL-1β ELISA kit according to the manufacturer's instructions.
- Data Analysis:
 - Calculate the percentage of IL-1β inhibition for each **JC-171** concentration relative to the vehicle control (DMSO-treated cells).
 - Determine the IC₅₀ value of **JC-171**, which is the concentration that inhibits 50% of the LPS/ATP-induced IL-1β release. The reported IC₅₀ for **JC-171** is 8.45 µM.[1]

In Vivo Protocol: Treatment of Experimental Autoimmune Encephalomyelitis (EAE) in Mice

This protocol provides a method for administering **JC-171** in a mouse model of multiple sclerosis.

Materials:

- **JC-171** stock solution (in DMSO)

- Vehicle for injection (choose one of the formulations below)
- EAE-induced mice (e.g., C57BL/6 mice immunized with MOG_{35–55} peptide in Complete Freund's Adjuvant and pertussis toxin)[1][3]
- Sterile syringes and needles for intraperitoneal (IP) injection

Formulation 1: PEG300, Tween-80, and Saline

- Preparation of the vehicle: Prepare a vehicle solution of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.
- Preparation of **JC-171** solution:
 - Add the required volume of **JC-171** DMSO stock solution to the appropriate volume of PEG300 and mix until clear.
 - Add Tween-80 and mix until clear.
 - Finally, add saline to reach the final volume.
 - The final solution should be clear. If precipitation occurs, gentle heating and/or sonication may be used.[3] The solubility in this formulation is ≥ 2.08 mg/mL.[3]

Formulation 2: Corn Oil

- Preparation of the vehicle: Prepare a vehicle solution of 10% DMSO and 90% Corn Oil.
- Preparation of **JC-171** solution:
 - Add the required volume of **JC-171** DMSO stock solution to the corn oil.
 - Mix thoroughly until a clear solution is obtained. The solubility in this formulation is ≥ 2.08 mg/mL.[3][5]

Administration:

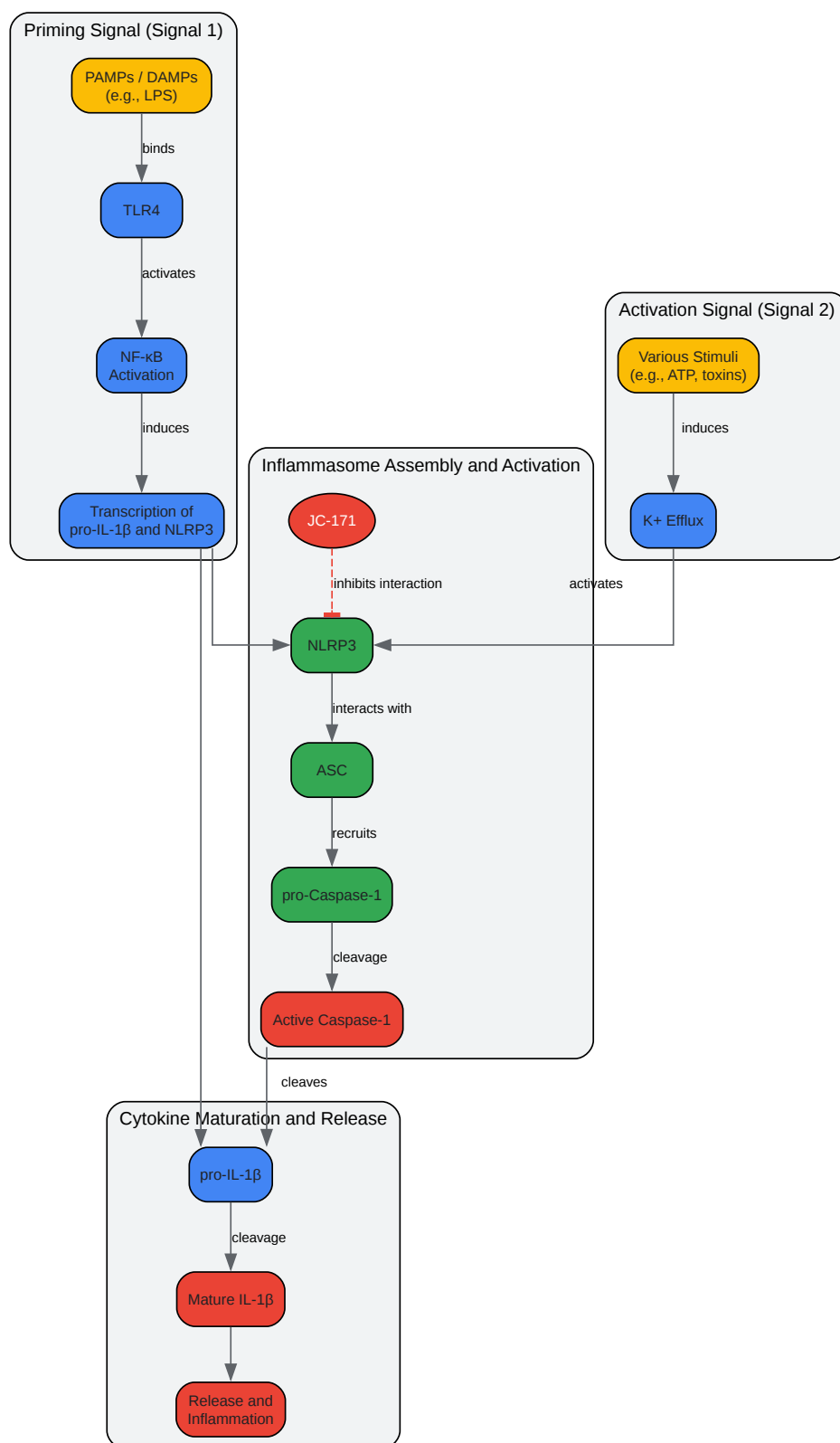
- Prophylactic Treatment:

- Administer **JC-171** at a dose of 100 mg/kg via intraperitoneal (IP) injection on days 0, 1, and 2 post-immunization, and every other day thereafter.[3]
- Therapeutic Treatment:
 - Begin administration of **JC-171** at a dose of 10 mg/kg (IP) every other day once the clinical score of an individual mouse reaches 1 (limp tail).[3]

Monitoring:

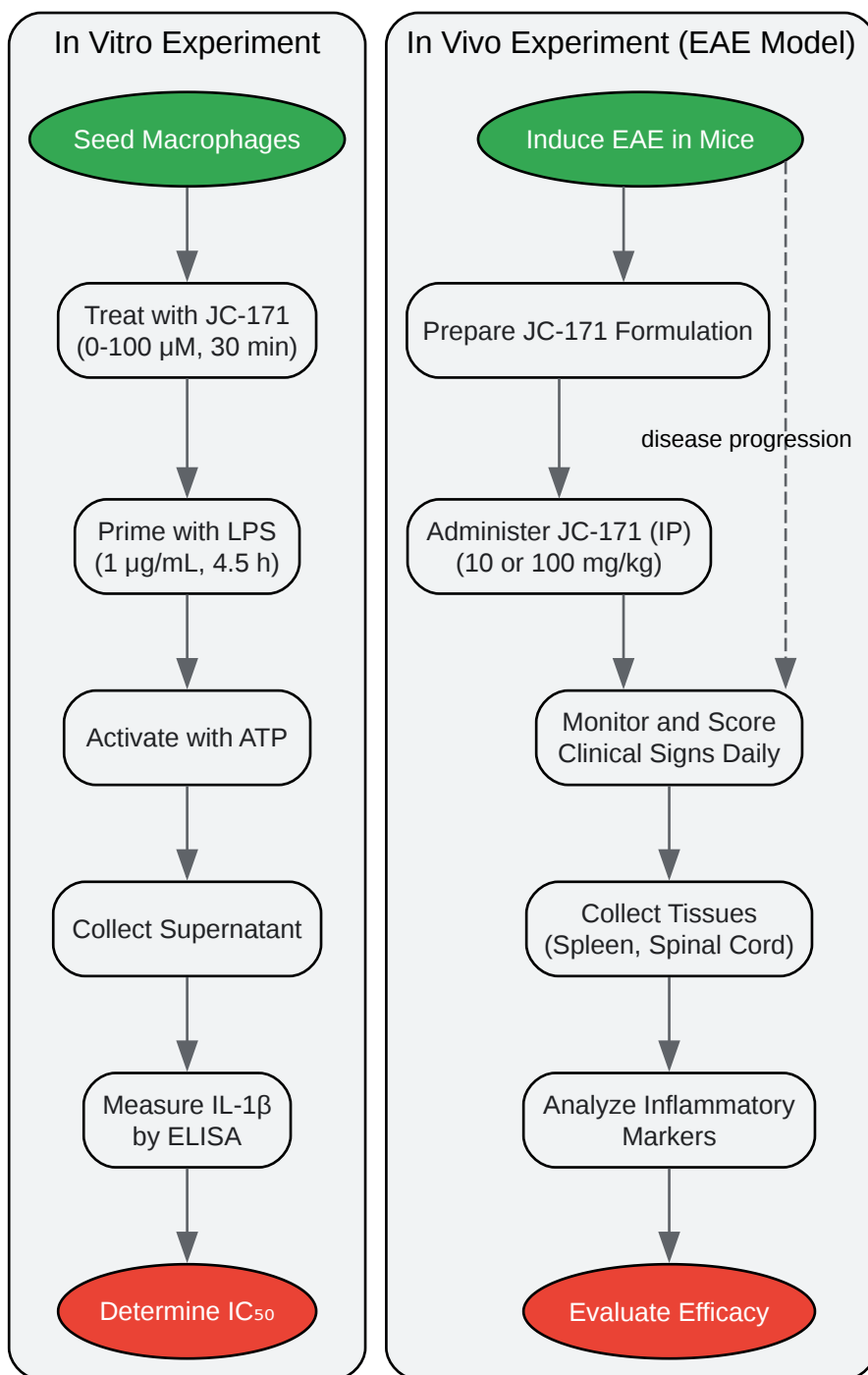
- Monitor the mice daily for clinical signs of EAE and score them according to a standardized scoring system.
- At the end of the experiment, tissues such as the spleen and spinal cord can be collected for further analysis of inflammatory markers and immune cell populations (e.g., Th17 cells).[3]

Signaling Pathway and Experimental Workflow



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Caption: Mechanism of **JC-171** action on the NLRP3 inflammasome pathway.



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Caption: Experimental workflows for in vitro and in vivo studies with **JC-171**.

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